

# Application Notes and Protocols: Aluminium-Nickel Catalysts for Hydrogenation of Organic Compounds

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## Compound of Interest

Compound Name: Aluminium-nickel

Cat. No.: B105184

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## Introduction

Aluminum-nickel catalysts, most notably Raney nickel, are highly effective heterogeneous catalysts widely employed in the hydrogenation of a variety of organic functional groups.[1] These catalysts are prized for their high activity, selectivity, and cost-effectiveness compared to precious metal catalysts.[2] The catalytic prowess of aluminum-nickel catalysts stems from their high surface area and the in-situ generation of active nickel sites with adsorbed hydrogen.[3] This document provides detailed application notes, experimental protocols, and performance data for the use of aluminum-nickel catalysts in the hydrogenation of organic compounds, with a focus on catalyst preparation and the hydrogenation of nitroarenes and aromatic rings.

## Data Presentation

### Table 1: Performance of Aluminum-Nickel Catalysts in the Hydrogenation of Nitrobenzene to Aniline

Catalyst	Temperature (°C)	Pressure (MPa)	Reaction Time (h)	Conversion (%)	Selectivity to Aniline (%)	Reference
3.7 nm Ni/SiO <sub>2</sub>	90	1.0	5.5	100	99	<a href="#">[4]</a>
Raney Nickel	120	2.35	1	-	70-93	<a href="#">[5]</a>
Pd-Ni/γ-Al <sub>2</sub> O <sub>3</sub>	40	Atmospheric	0.42	~100	~100	<a href="#">[6]</a>
Mn-1 (comparison)	130	8.0	-	-	-	<a href="#">[2]</a>

Note: The data presented is from different studies and may not be directly comparable due to variations in catalyst preparation and reaction conditions.

## Table 2: Performance of Raney Nickel in Benzene Hydrogenation to Cyclohexane

Catalyst	Temperature (K)	Pressure	Conversion (%)	Selectivity to Cyclohexane (%)	Reference
Raney-Ni (Mechanical Alloying)	323	Atmospheric	High	100	<a href="#">[7]</a>
Ni/Al(x)-HZ	423	-	~80	~50	<a href="#">[8]</a>

## Experimental Protocols

### Protocol 1: Preparation of W-6 Raney Nickel Catalyst

This protocol is adapted from Organic Syntheses Procedure for preparing W-6 Raney nickel, a highly active form of the catalyst.<sup>[9]</sup>

Materials:

- Raney nickel-aluminum alloy powder (125 g)
- Sodium hydroxide (c.p. pellets, 160 g)
- Distilled water (600 ml)
- 95% Ethanol
- Absolute Ethanol
- 2-L Erlenmeyer flask
- Stainless-steel stirrer
- Thermometer
- Ice bath with overflow siphon
- 250-ml centrifuge bottle

Procedure:

- In the 2-L Erlenmeyer flask, dissolve 160 g of sodium hydroxide in 600 ml of distilled water.
- Cool the sodium hydroxide solution to  $50 \pm 2^{\circ}\text{C}$  in the ice bath while stirring rapidly.
- Slowly add 125 g of Raney nickel-aluminum alloy powder in small portions over 25–30 minutes, maintaining the temperature at  $50 \pm 2^{\circ}\text{C}$ .
- After the addition is complete, continue to stir gently and digest the mixture at  $50^{\circ}\text{C}$  for 50 minutes.<sup>[10]</sup>
- Allow the nickel catalyst to settle and decant the supernatant.

- Wash the catalyst by adding distilled water, stirring, settling, and decanting. Repeat this washing procedure until the wash water is neutral to litmus paper.
- Transfer the catalyst to a 250-ml centrifuge bottle using 95% ethanol.
- Wash the catalyst three times with 150-ml portions of 95% ethanol. For each wash, stir the mixture (do not shake), centrifuge, and decant the ethanol.
- Wash the catalyst three times with absolute ethanol using the same procedure as in the previous step.
- Store the prepared Raney nickel catalyst under a solvent (e.g., ethanol) to prevent pyrophoric activity.<sup>[11]</sup>

## Protocol 2: Hydrogenation of Nitrobenzene to Aniline using a Nickel Catalyst

This protocol provides a general procedure for the hydrogenation of a nitroaromatic compound.<sup>[4][5]</sup>

Materials:

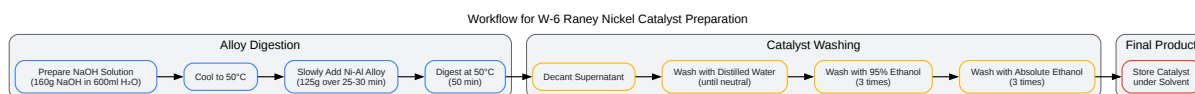
- Nitrobenzene
- Aluminum-nickel catalyst (e.g., prepared Raney Nickel or a supported Ni catalyst)
- Solvent (e.g., Methanol or Ethanol)
- Hydrogen gas
- High-pressure reactor (e.g., Parr autoclave) equipped with a stirrer, gas inlet, pressure gauge, and temperature control.
- Filtration apparatus

Procedure:

- Charge the high-pressure reactor with the nitrobenzene, the solvent, and the aluminum-nickel catalyst.
- Seal the reactor and purge it three times with nitrogen gas to remove any air.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 1.0 - 2.35 MPa).[4][5]
- Heat the reactor to the desired temperature (e.g., 90 - 120°C) while stirring the reaction mixture.[4][5]
- Maintain the reaction at the set temperature and pressure, monitoring the hydrogen uptake to follow the reaction progress.
- Once the reaction is complete (as determined by techniques like TLC, GC, or the cessation of hydrogen uptake), cool the reactor to room temperature and carefully vent the excess hydrogen.
- Purge the reactor with nitrogen gas.
- Filter the reaction mixture to remove the catalyst. The catalyst can often be recovered and reused.[1]
- The filtrate contains the product, aniline, which can be purified by distillation or other suitable methods.

## Visualizations

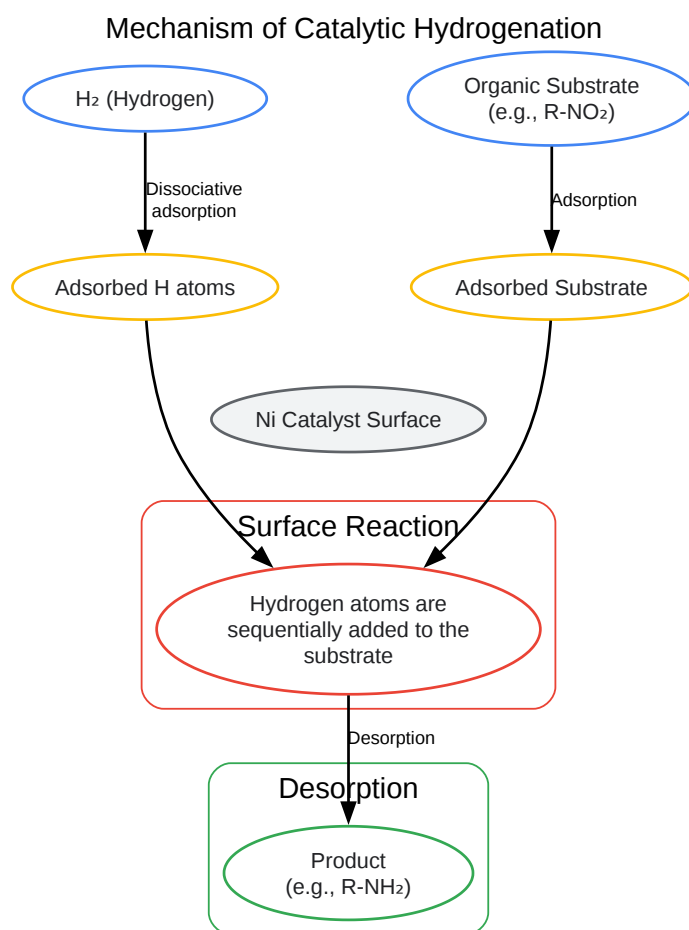
### Experimental Workflow for Raney Nickel Preparation



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Caption: A flowchart illustrating the key steps in the preparation of W-6 Raney Nickel catalyst.

## Generalized Hydrogenation Reaction Pathway



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Caption: A simplified diagram showing the general mechanism of heterogeneous catalytic hydrogenation.

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